

pKa values of brominated alkylphenols

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Compound of Interest

Compound Name: 2,6-Dibromo-4-isobutylphenol

CAS No.: 2643367-71-7

Cat. No.: B6321188

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Physicochemical Profiling of Brominated Alkylphenols: Acidity Constants & Biological Implications

Executive Summary

The dissociation constant (

) of brominated alkylphenols is a critical determinant of their environmental fate, bioavailability, and toxicological mechanism. As a Senior Application Scientist, I present this technical guide to bridge the gap between theoretical physical organic chemistry and practical experimental determination. These compounds—often found as flame retardant metabolites or disinfection byproducts—exhibit a complex interplay between the electron-withdrawing nature of bromine and the lipophilicity of alkyl chains. This guide details the structural drivers of acidity, provides a robust dataset, and outlines the "Gold Standard" methodology for measuring

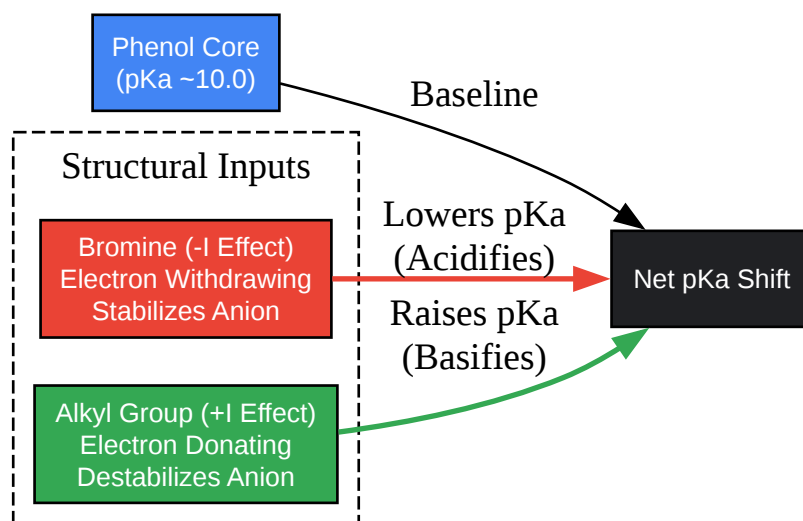
in insoluble systems.

Theoretical Framework: The Electronic Tug-of-War

The acidity of a brominated alkylphenol is dictated by the stability of its conjugate base (the phenoxide ion). This stability is determined by two opposing forces:

- **Electronic Withdrawal (Acidifying):** Bromine substituents possess high electronegativity. Through the Inductive Effect (-I), they pull electron density away from the phenoxide oxygen, stabilizing the negative charge and lowering the
- **Alkyl Donation (Basifying):** Alkyl groups (methyl, tert-butyl) are electron-donating via Hyperconjugation and the Inductive Effect (+I). They destabilize the phenoxide anion, raising the

The Ortho-Effect Nuance: Bromine atoms at the ortho position (2,6-) have a pronounced effect. Beyond the inductive pull, they can sterically force the O-H bond out of coplanarity or, conversely, participate in weak intramolecular hydrogen bonding, drastically altering proton release kinetics.



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Figure 1: The opposing electronic vectors influencing the acidity of substituted phenols.

Quantitative Data Landscape

The following table synthesizes experimental and predicted

values. Note the distinct drop in

as bromine load increases, partially mitigated by the alkyl group.

Compound Name	Structure	Substituent Effects	pKa (Approx. [1][2] Aqueous)	Source/Validation
Phenol	Unsubstituted	Reference Standard	9.99	Standard Ref [1]
4-tert-Butylphenol	4-Alkyl	+I Effect (raises pKa)	10.23	Experimental [2]
2-Bromophenol	2-Bromo	-I Effect (lowers pKa)	8.44	Experimental [1]
2,6-Dibromophenol	2,6-Di-Bromo	Strong -I (cumulative)	6.80	Experimental [1]
2-Bromo-4-tert-butylphenol	2-Br, 4-Alkyl	Mixed: -I (Br) vs +I (Alkyl)	8.65 ± 0.18	Predicted/Calc [3]
2,6-Dibromo-4-methylphenol	2,6-Di-Br, 4-Me	Strong -I vs Weak +I	7.21	Predicted [4]
2,6-Dibromo-4-tert-butylphenol	2,6-Di-Br, 4-tBu	Strong -I vs Moderate +I	7.25	Calculated (Hammett)

Note: The value for 2,6-Dibromo-4-tert-butylphenol is derived using Hammett

correlations, where the base 2,6-dibromophenol (6.8) is adjusted by the para-t-butyl constant (-0.20).

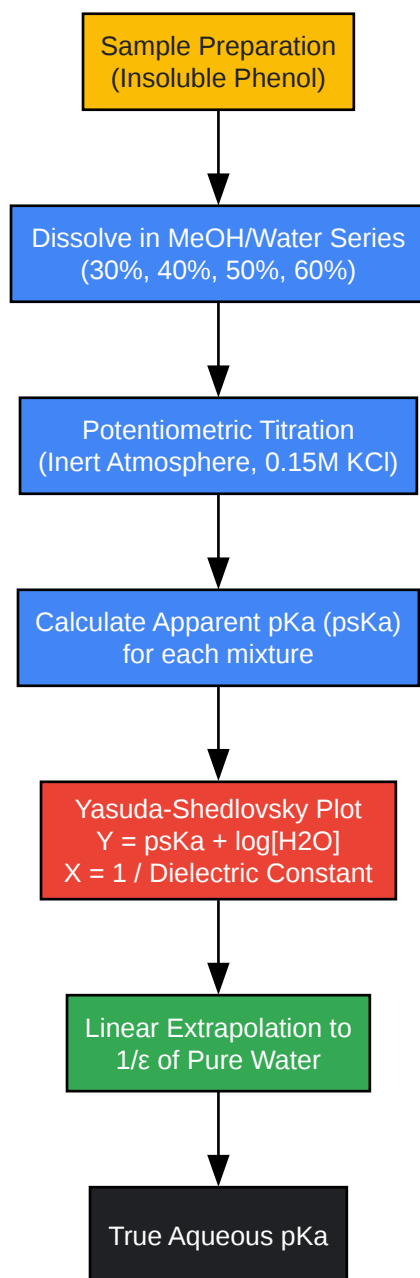
Methodological Architecture: The Yasuda-Shedlovsky Protocol

The Challenge: Brominated alkylphenols are highly lipophilic ($\text{LogP} > 4.5$). They are virtually insoluble in pure water, making direct aqueous titration impossible. The Solution: Potentiometric titration in mixed solvent systems (Methanol/Water) followed by the Yasuda-

Shedlovsky Extrapolation. This method is self-validating because linearity in the plot confirms the solvation model is holding.

Experimental Protocol

- Solvent Preparation: Prepare a series of Methanol (MeOH) / Water mixtures ranging from 30% to 60% (w/w) MeOH.
- Ionic Strength Control: Adjust all solutions to using KCl to mimic physiological ionic strength.
- Titrant Standardization: Use carbonate-free KOH (0.1 M), standardized against potassium hydrogen phthalate (KHP).
- Titration:
 - Dissolve the analyte (~5 mg) in the mixed solvent.
 - Perform titration under inert gas (Argon/Nitrogen) to prevent absorption.
 - Record pH vs. Volume added. Calculate apparent () for each solvent ratio.
- Extrapolation (The Critical Step):
 - Plot on the Y-axis.
 - Plot (inverse dielectric constant of the mix) on the X-axis.
 - The Y-intercept represents the theoretical aqueous



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Figure 2: Workflow for determining aqueous pKa of lipophilic compounds.

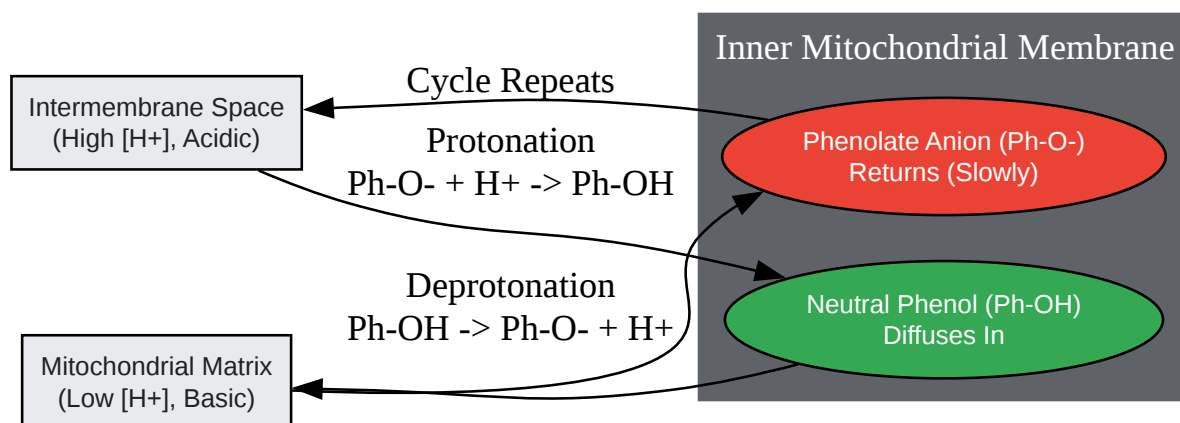
Biological Implications: The Toxicity of Ionization

The

directly dictates the toxicity mechanism of these compounds, particularly in Mitochondrial Uncoupling.

- At Physiological pH (7.4):
 - A compound with

(like 2,6-dibromo-4-tert-butylphenol) exists in a near 50:50 equilibrium between its neutral (protonated) and anionic (deprotonated) forms.
- The Protonophore Cycle:
 - The anion is attracted to the positively charged intermembrane space (IMS) but cannot cross the membrane easily.
 - It picks up a proton in the acidic IMS (low pH), becoming neutral.
 - The neutral lipophilic phenol diffuses across the inner mitochondrial membrane into the matrix.
 - In the matrix (higher pH), it releases the proton, reforming the anion.
 - Result: The proton gradient (electrochemical potential) is dissipated as heat rather than driving ATP synthase.



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Figure 3: Mechanism of protonophoric uncoupling driven by pKa.

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Sources

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